

Application Notes and Protocols for Testing Human Enteropeptidase-IN-2 Efficacy

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Compound of Interest

Compound Name: Human enteropeptidase-IN-2

Cat. No.: B12396903

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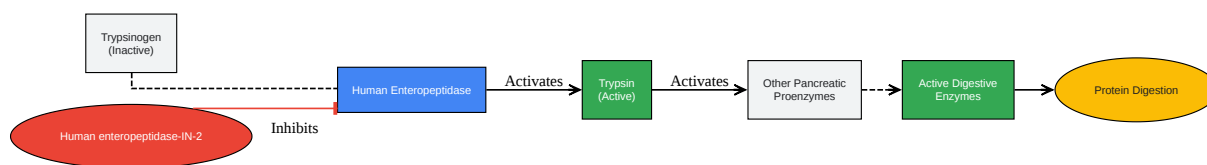
Introduction

Human enteropeptidase (also known as enterokinase) is a type II transmembrane serine protease located in the brush border of the duodenum and jejunum.[1][2][3] It plays a critical role in protein digestion by converting inactive trypsinogen into its active form, trypsin.[2][4] This activation of trypsin initiates a cascade that activates other pancreatic digestive proenzymes, such as chymotrypsinogen, proelastase, and procarboxypeptidase.[1][2] Given its pivotal role in the digestive process, the inhibition of human enteropeptidase presents a promising therapeutic strategy for conditions such as obesity, pancreatitis, and certain gastrointestinal disorders.[2][5]

Human enteropeptidase-IN-2 is a highly potent inhibitor of human enteropeptidase, with an initial IC₅₀ of 540 nM and an apparent IC₅₀ of 30 nM.[6] These application notes provide detailed experimental protocols to assess the efficacy of **Human enteropeptidase-IN-2** in vitro and in vivo.

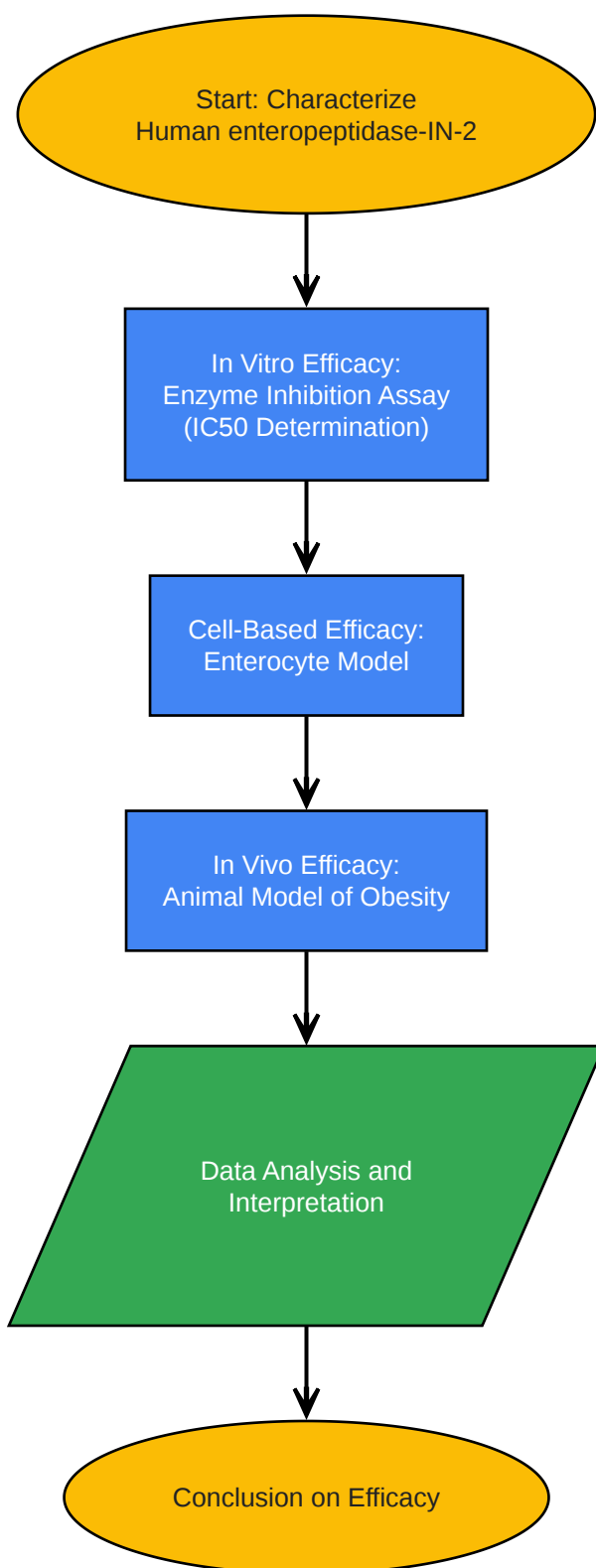
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the digestive enzyme cascade initiated by enteropeptidase and the proposed mechanism of action for **Human enteropeptidase-IN-2**, along with a general workflow for evaluating its efficacy.



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Caption: Digestive enzyme activation cascade initiated by Human Enteropeptidase and the inhibitory action of **Human enteropeptidase-IN-2**.



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